

# Application Notes & Protocols: TA-316 (GMP) in Regenerative Medicine Research

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## Compound of Interest

Compound Name: TA-316 (GMP)

Cat. No.: B8105931

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## Introduction

TA-316 is a novel, chemically synthesized small molecule that functions as a potent c-MPL (thrombopoietin receptor) agonist. In the field of regenerative medicine, particularly in the ex vivo generation of platelets from human induced pluripotent stem cells (iPSCs), TA-316 (GMP - Good Manufacturing Practice grade) has demonstrated significant potential.<sup>[1][2][3]</sup> It plays a critical role in promoting the proliferation and maturation of megakaryocyte progenitor cells, ultimately leading to increased platelet production.<sup>[1][2][4]</sup> These application notes provide a comprehensive overview of the utility of TA-316 in regenerative medicine research, complete with comparative data and detailed experimental protocols.

## Mechanism of Action

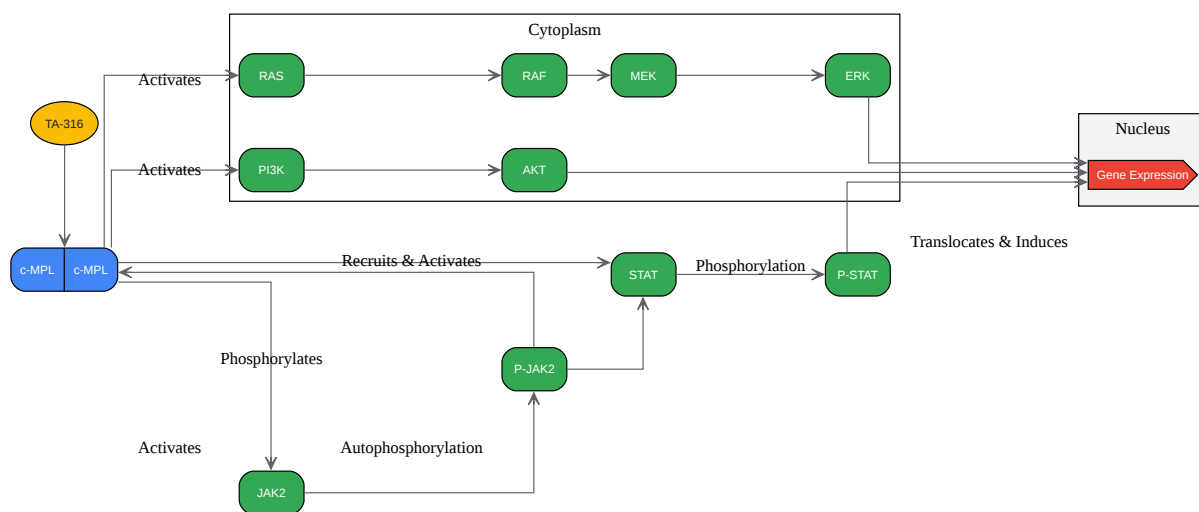
TA-316 acts as an agonist for the thrombopoietin (TPO) receptor, also known as c-MPL. The binding of TA-316 to c-MPL on the surface of hematopoietic stem and progenitor cells, as well as megakaryocytes, initiates a signaling cascade that is crucial for megakaryopoiesis and thrombopoiesis.<sup>[1][5]</sup> This activation leads to the proliferation and differentiation of megakaryocyte progenitors and the maturation of megakaryocytes, which are the precursor cells to platelets.<sup>[5]</sup>

The signaling pathway initiated by the activation of the TPO receptor is multifaceted and involves several key intracellular cascades, including the JAK-STAT and MAPK pathways.<sup>[6][7]</sup>

[8][9][10] Upon agonist binding, the c-MPL receptor homodimerizes, leading to the trans-phosphorylation and activation of Janus kinase 2 (JAK2), which is constitutively associated with the intracellular domain of the receptor.[6][7][10] Activated JAK2 then phosphorylates tyrosine residues on the receptor itself, creating docking sites for various signaling proteins. This leads to the activation of:

- STAT (Signal Transducer and Activator of Transcription) proteins (STAT1, STAT3, and STAT5): Which translocate to the nucleus and regulate the transcription of genes involved in cell survival, proliferation, and differentiation.[6][8]
- MAPK (Mitogen-Activated Protein Kinase) pathway: Which is involved in cell proliferation and differentiation.[6][7]
- PI3K (Phosphatidylinositol-3-Kinase)/AKT pathway: Which promotes cell survival and cell cycle progression.[7][8]

## TPO Receptor Signaling Pathway



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